

# CAS number and molecular structure of 4-chlorobenzenediazonium chloride

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## Compound of Interest

Compound Name: 4-chlorobenzenediazonium;chloride

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## An In-depth Technical Guide to 4-Chlorobenzenediazonium Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on 4-chlorobenzenediazonium chloride, a versatile reagent in organic synthesis. It covers its chemical identity, molecular structure, physicochemical properties, detailed experimental protocols for its preparation, and its applications as a synthetic intermediate.

### Chemical Identity and Molecular Structure

4-Chlorobenzenediazonium chloride is an aromatic diazonium salt. These salts are pivotal intermediates in the synthesis of a wide array of organic compounds, particularly in reactions where the diazonium group serves as an excellent leaving group (as  $N_2$ ) or in azo coupling reactions. Its transient nature means it is typically prepared in situ for immediate use in subsequent reactions.

CAS Number: 2028-74-2<sup>[1]</sup><sup>[2]</sup>

Molecular Structure:

The structure consists of a benzene ring substituted with a chlorine atom at position 4 and a diazonium group ( $-N_2^+$ ) at position 1, with a chloride counter-ion.

- SMILES: C1=CC(=CC=C1[N+]#N)Cl.[Cl-] [1]
- InChI: InChI=1S/C6H4ClN2.ClH/c7-5-1-3-6(9-8)4-2-5;/h1-4H;1H/q+1;/p-1 [1]

## Physicochemical and Computed Properties

Due to its instability, detailed experimental data for the isolated salt is scarce. The following table summarizes key computed properties and identifiers.

Property	Value	Source
IUPAC Name	4-chlorobenzenediazonium chloride	[1]
Molecular Formula	$C_6H_4Cl_2N_2$	[1]
Molecular Weight	175.01 g/mol	[1][3]
Exact Mass	173.9751535 Da	[1]
Synonyms	p-chlorobenzenediazonium chloride, 4-Chlorophenyldiazonium chloride	[1][2]
Complexity	129	[1][2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]

## Experimental Protocols

The most common method for the preparation of 4-chlorobenzenediazonium chloride is the diazotization of 4-chloroaniline. The following protocol is adapted from established procedures. [4]

## Protocol: Synthesis of 4-Chlorobenzenediazonium Chloride Solution

This procedure details the in situ generation of the diazonium salt for subsequent use.

### Materials and Reagents:

- 4-Chloroaniline (finely powdered)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Distilled Water
- Ice

### Equipment:

- Beaker or flask suitable for the reaction volume
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath

### Procedure:

- Preparation of Amine Salt Suspension: Suspend finely powdered 4-chloroaniline (1.0 eq) in an aqueous solution of hydrochloric acid (approx. 2.5-3.0 eq) in a beaker. For example, 5.65 g (0.044 mol) of 4-chloroaniline can be suspended in 18 mL of 24% aqueous HCl.[4]
- Cooling: Cool the suspension to 0-5 °C using an ice bath. Continuous stirring is essential to maintain a uniform temperature.
- Preparation of Nitrite Solution: Prepare a concentrated aqueous solution of sodium nitrite (1.05-1.1 eq). For the scale mentioned above, dissolve 3.2 g (0.046 mol) of sodium nitrite in 7 mL of water.[4]

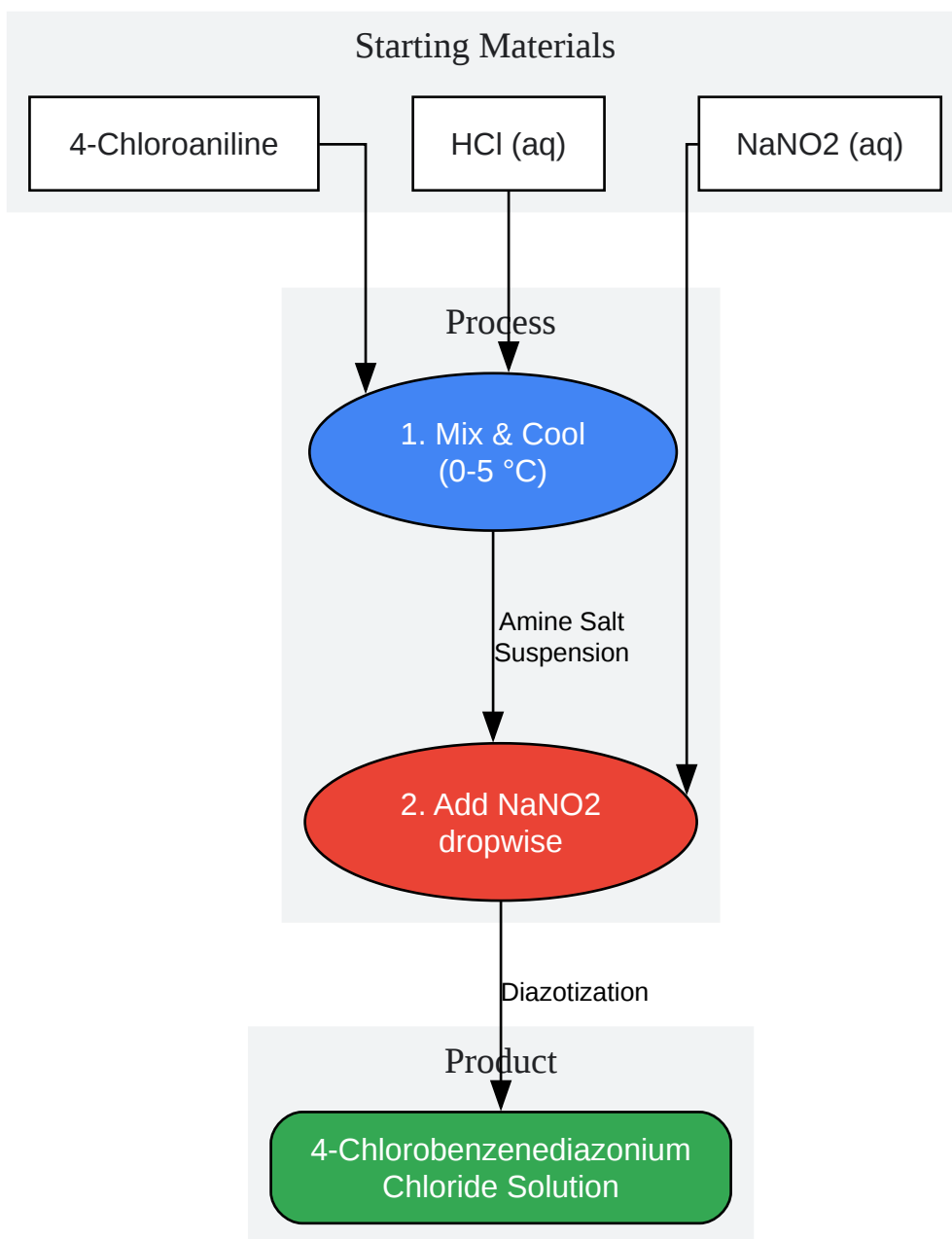
- **Diazotization:** Add the sodium nitrite solution dropwise from a dropping funnel to the cold, stirring suspension of the amine salt. The rate of addition must be carefully controlled to maintain the temperature between 0 and 5 °C. A rapid temperature increase can lead to decomposition of the diazonium salt and formation of hazardous byproducts.
- **Reaction Completion:** After the addition is complete (typically over 30-45 minutes), continue stirring the solution in the ice bath for an additional 15-30 minutes.<sup>[4]</sup> The successful formation of the diazonium salt is often indicated by the dissolution of the suspended amine salt, resulting in a clear, pale-yellow solution.<sup>[4]</sup>
- **Immediate Use:** The resulting solution of 4-chlorobenzenediazonium chloride is unstable at room temperature and should be used immediately in the next synthetic step (e.g., Sandmeyer reaction, azo coupling).

**Safety Precaution:** Solid diazonium salts can be explosive when dry and are sensitive to shock and heat. It is standard practice to keep them in solution and at low temperatures. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

## Synthetic Applications and Workflows

4-Chlorobenzenediazonium chloride is not a therapeutic agent itself but is a critical building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).<sup>[5]</sup> Its utility stems from the diazonium group's ability to be replaced by a wide variety of nucleophiles.

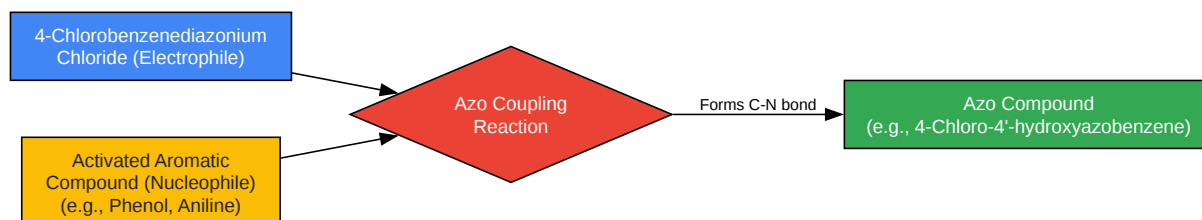
The diagram below outlines the standard laboratory workflow for the diazotization of 4-chloroaniline.



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Diagram 1: Workflow for the synthesis of 4-chlorobenzenediazonium chloride.

A primary application of diazonium salts is in azo coupling, where the diazonium ion acts as an electrophile in an electrophilic aromatic substitution reaction. This is fundamental to the synthesis of azo dyes and some pharmaceutical compounds.



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Diagram 2: Logical workflow of an azo coupling reaction.

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## References

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